

An In-depth Technical Guide to 2-Phenoxyethyl propionate

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Compound of Interest

Compound Name: 2-Phenoxyethyl propionate

CAS No.: 23495-12-7

Cat. No.: B1207134

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Abstract: This document provides a comprehensive technical overview of **2-Phenoxyethyl propionate** (CAS No. 23495-12-7), a significant aroma chemical widely utilized in the fragrance and flavor industries. This guide delves into its chemical and physical properties, established synthesis protocols, analytical characterization methods, diverse applications, and a thorough review of its safety and toxicological profile. The content is structured to provide researchers, scientists, and drug development professionals with a detailed understanding of this compound, supported by field-proven insights and authoritative references.

Chemical Identity and Physical Properties

2-Phenoxyethyl propionate, also known as ethanol, 2-phenoxy-, propanoate, is an ester recognized for its pleasant fruity and floral aroma.^[1] Its fundamental role as a fragrance ingredient stems from its unique olfactory profile and its ability to blend seamlessly with other aromatic components.^[1]

The molecular and physical characteristics of a compound are critical determinants of its behavior in various formulations and biological systems. For instance, its boiling point and vapor pressure influence its volatility and scent diffusion, while its octanol-water partition coefficient (log K_{ow}) provides insight into its environmental fate and potential for bioaccumulation.^[2]

Table 1: Physicochemical Properties of **2-Phenoxyethyl propionate**

Property	Value	Source
CAS Registry Number	23495-12-7	^[2]
Molecular Formula	C ₁₁ H ₁₄ O ₃	^[2] ^[3]
Molecular Weight	194.23 g/mol	^[2]
Appearance	Colorless clear liquid (est.)	^[4] ^[5]
Boiling Point	262.00 °C to 269.72 °C at 760 mm Hg	^[2] ^[4]
Flash Point	>93 °C (>200 °F)	^[2] ^[4]
Specific Gravity	~1.080 @ 20 °C	^[2] ^[4]
Vapor Pressure	0.00414 - 0.011 mmHg @ 20-25 °C	^[2] ^[4]
Water Solubility	283.6 mg/L	^[2] ^[4]
log K_{ow} (o/w)	2.262 to 2.6	^[2] ^[4]

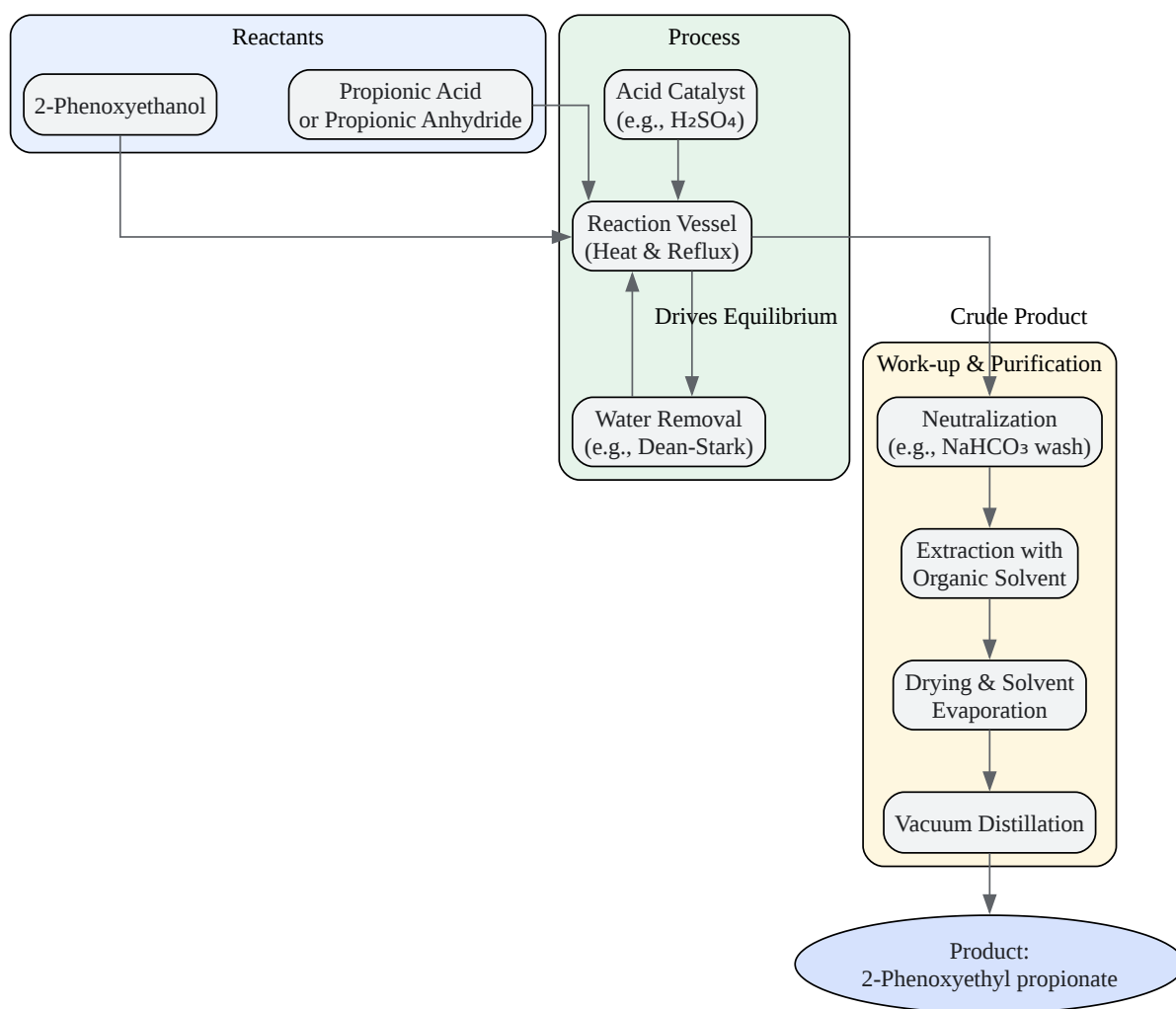
Synthesis and Manufacturing

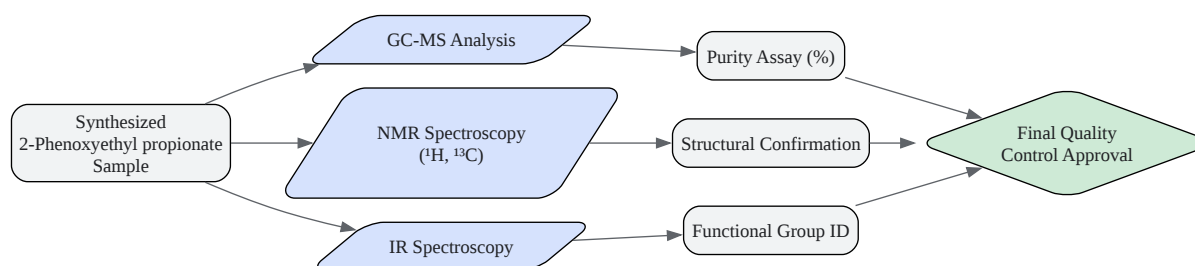
The primary industrial synthesis of **2-Phenoxyethyl propionate** is achieved through Fischer-Speier esterification. This well-established reaction involves the condensation of 2-phenoxyethanol with propionic acid.^[6]^[7]

Causality in Synthesis: The choice of catalyst is a critical process parameter. While a strong mineral acid like sulfuric acid is traditionally used for its efficacy and low cost, its use necessitates a neutralization step and can lead to downstream purification challenges. Modern

approaches often favor solid acid catalysts or enzymatic processes to enhance sustainability, simplify product work-up, and minimize waste streams. The reaction is typically driven to completion by removing water, a byproduct, through azeotropic distillation, thereby shifting the chemical equilibrium towards the product side in accordance with Le Châtelier's principle.

Below is a generalized workflow for the synthesis of **2-Phenoxyethyl propionate**.





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Sources

- 1. Phenoxyethyl Propionate – Fruity Floral Fixative For Perfumes | Chemicalbull [chemicalbull.com]
- 2. fragrancematerialsafetyresource.elsevier.com [fragrancematerialsafetyresource.elsevier.com]
- 3. Phenoxyethyl propionate | C₁₁H₁₄O₃ | CID 31954 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. phenoxyethyl propionate, 23495-12-7 [perflavory.com]
- 5. phenoxyethyl propionate, 23495-12-7 [thegoodscentscompany.com]
- 6. Fragrance material review on 2-phenoxyethyl propionate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Fragrance material review on 2-phenoxyethyl isobutyrate - PubMed [pubmed.ncbi.nlm.nih.gov]
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